

In Vitro Metabolism of Piribedil to Piribedil N-Oxide: A Technical Guide

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Compound of Interest

Compound Name: Piribedil N-Oxide

Cat. No.: B590300

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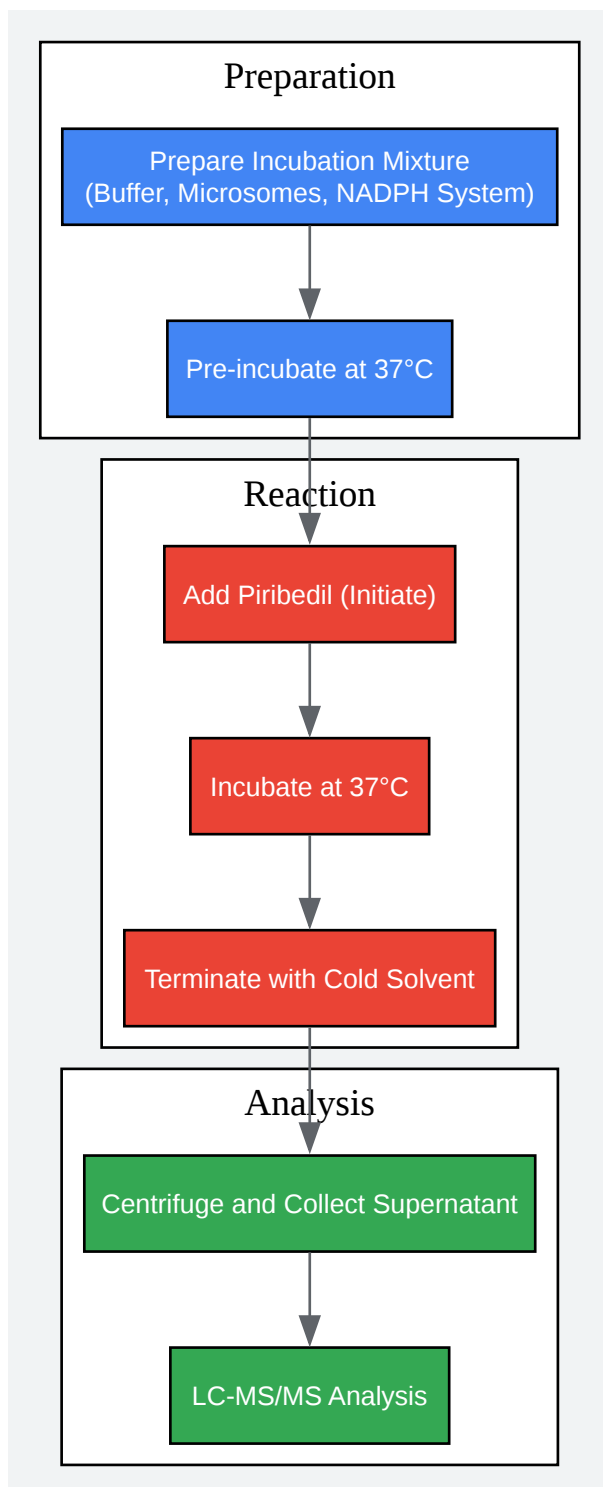
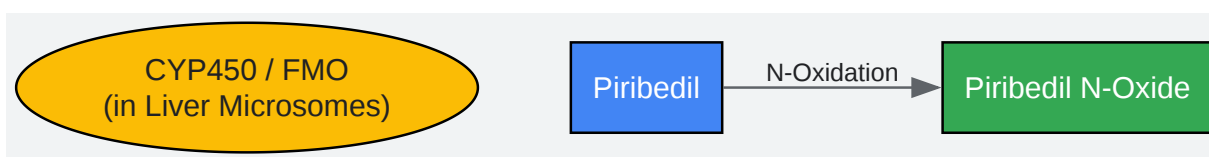
For Researchers, Scientists, and Drug Development Professionals

Introduction

Piribedil, a non-ergot dopamine agonist, is primarily used in the treatment of Parkinson's disease. Its therapeutic action is linked to its activity at dopamine D2 and D3 receptors. The metabolism of piribedil is a critical aspect of its pharmacokinetic profile, influencing its efficacy and duration of action. One of the metabolic pathways is the formation of **Piribedil N-Oxide**. This technical guide provides an in-depth overview of the in vitro metabolism of piribedil to its N-oxide metabolite, summarizing available data, outlining experimental protocols, and visualizing the metabolic process. While **piribedil N-oxide** is a known metabolite, it is considered a minor one in some species, with one study in rats indicating that less than 0.5% of an oral dose is excreted as piribedil or its N-oxide.^[1] Hepatic metabolism, including N-oxidation, is a primary route of biotransformation for piribedil.

Metabolic Pathway of Piribedil N-Oxidation

The formation of **Piribedil N-Oxide** involves the oxidation of one of the nitrogen atoms in the piperazine ring of the parent piribedil molecule. This reaction is typically catalyzed by monooxygenase enzymes located in the endoplasmic reticulum of hepatocytes.



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References

- 1. academic.oup.com [academic.oup.com]
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